

A Technical Guide to Luteolin 7-Sulfate: Discovery, Isolation, and Biological Activity

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Compound of Interest

Compound Name: Luteolin 7-sulfate

Cat. No.: B3053893

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Executive Summary

Luteolin 7-sulfate, a sulfated flavonoid, has emerged as a compound of significant interest due to its distinct biological activities, particularly its potent anti-melanogenic properties. Unlike its more common parent compound, luteolin, **luteolin 7-sulfate** exhibits a favorable profile of lower cytotoxicity while maintaining strong enzymatic inhibition. This document provides a comprehensive technical overview of the discovery, natural sources, detailed isolation and purification protocols, and the molecular mechanisms of action of **luteolin 7-sulfate**. Quantitative data are presented in structured tables, and key processes are visualized through diagrams to facilitate a deeper understanding for research and development applications.

Discovery and Natural Sources

Luteolin 7-sulfate is a relatively uncommon flavonoid derivative. It was notably isolated and identified from the marine plant *Phyllospadix iwatensis* Makino during screenings for novel tyrosinase inhibitors[1][2][3]. The active constituents from a butanol fraction of the plant's extract were identified as **luteolin 7-sulfate** and hispidulin 7-sulfate[1][2].

While *P. iwatensis* is a primary source, **luteolin 7-sulfate** has also been identified in other marine and terrestrial plants, including:

- *Zostera marina* L. (Eelgrass)[4]

- *Eclipta prostrata* L.[5]
- *Fuchsia procumbens*[6]
- *Bixa orellana*[6]

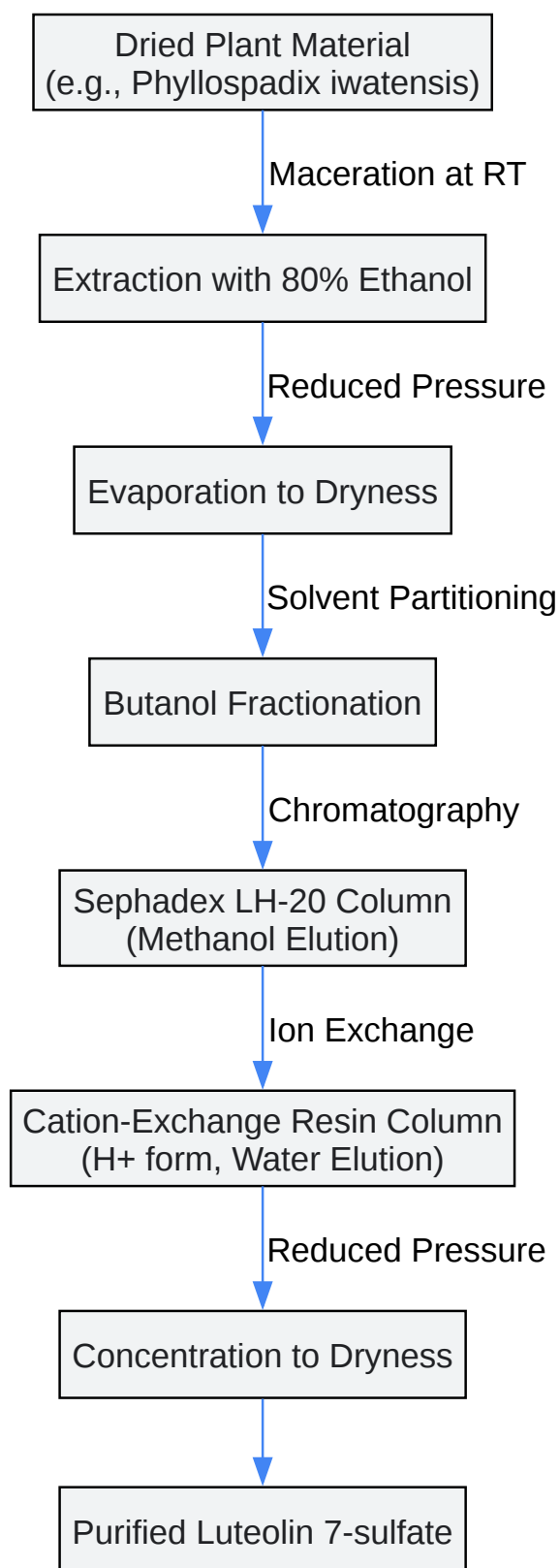
Its presence in these varied species suggests a potential ecological role and a broader opportunity for sourcing and investigation.

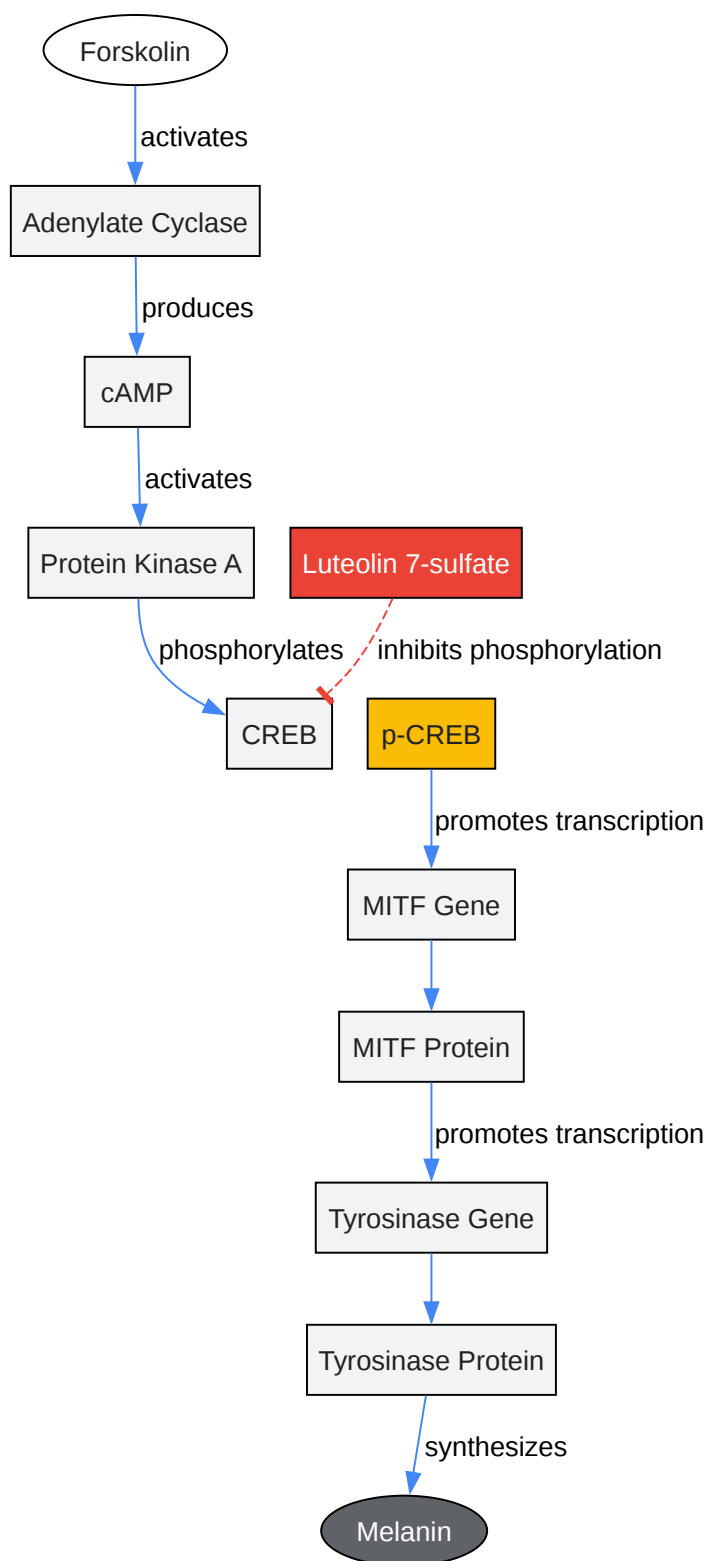
Isolation and Purification Protocols

The isolation of **luteolin 7-sulfate** from natural sources involves a multi-step process of extraction and chromatographic purification. The following protocols are based on methodologies described in the literature for its isolation from *Phyllospadix iwatensis*[1][2][3][7].

General Experimental Workflow

The overall process involves solvent extraction from the dried plant material, followed by fractionation and a series of column chromatography steps to isolate the compound of interest.





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